

# thermodynamic properties of selenium fluoride compounds

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## Compound of Interest

Compound Name: *Selenium difluoride*

CAS No.: *14017-34-6*

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## An In-depth Technical Guide to the Thermodynamic Properties of Selenium Fluoride Compounds

This technical guide provides a comprehensive overview of the thermodynamic properties of key selenium fluoride compounds, including selenium hexafluoride ( $\text{SeF}_6$ ), selenium tetrafluoride ( $\text{SeF}_4$ ), **diselenium difluoride** ( $\text{Se}_2\text{F}_2$ ), and **selenium difluoride** ( $\text{SeF}_2$ ). The information is intended for researchers, scientists, and professionals in drug development and materials science who require detailed data and experimental context for these highly reactive compounds.

## Introduction to Selenium Fluorides

Selenium, a member of the chalcogen group, forms a series of binary fluorides with oxidation states ranging from +1 to +6. These compounds are of significant interest due to their unique chemical reactivity and potential applications as fluorinating agents and in high-energy materials. Understanding their thermodynamic properties is critical for predicting their stability, reactivity, and behavior in chemical processes. This guide summarizes key thermodynamic

data, details the experimental methodologies used for their determination, and provides logical workflows for these experimental processes.

## Thermodynamic Data of Selenium Fluoride Compounds

The thermodynamic properties of selenium fluorides are crucial for modeling their behavior. The following tables summarize the most critical experimentally determined and calculated thermodynamic data for  $\text{SeF}_6$ ,  $\text{SeF}_4$ , and other related species.

### Selenium Hexafluoride ( $\text{SeF}_6$ )

Selenium hexafluoride is a colorless, highly toxic gas. It is the most stable of the selenium fluorides.<sup>[1]</sup> Its thermodynamic properties have been determined through various experimental techniques, most notably fluorine bomb calorimetry.<sup>[2][3]</sup>

Table 1: Thermodynamic Properties of Selenium Hexafluoride ( $\text{SeF}_6$ )

| Property                                                    | Value                                | Units           | Notes                                                           |
|-------------------------------------------------------------|--------------------------------------|-----------------|-----------------------------------------------------------------|
| Standard Enthalpy of Formation ( $\Delta_f H^\circ_{298}$ ) | <b>-266.95 <math>\pm</math> 0.14</b> | <b>kcal/mol</b> | <b>Gas phase; determined by fluorine bomb calorimetry[2][3]</b> |
|                                                             | -1117.0                              | kJ/mol          | Converted from kcal/mol[4]                                      |
| Standard Molar Entropy ( $S^\circ_{298}$ )                  | 313.8                                | J/(mol·K)       | Gas phase[5]                                                    |
| Molar Heat Capacity ( $C_{p298}$ )                          | 110.5                                | J/(mol·K)       | Gas phase[5]                                                    |
| Enthalpy of Fusion ( $\Delta_{fus}H$ )                      | 7.1                                  | kJ/mol          | [5]                                                             |
| Enthalpy of Vaporization ( $\Delta_{vap}H$ )                | 18.3                                 | kJ/mol          | [5]                                                             |
| Melting Point                                               | -39 °C / -38 °F                      |                 | [1]                                                             |
| Sublimation Point                                           | -46.6 °C / -51.9 °F                  |                 | [5]                                                             |

| Se-F Bond Dissociation Energy | 90 | kcal/mol | Adiabatic and diabatic values[6][7] |

## Selenium Tetrafluoride (SeF<sub>4</sub>)

Selenium tetrafluoride is a colorless liquid at room temperature that serves as a versatile fluorinating agent.[8] It is significantly less stable than SeF<sub>6</sub>.

Table 2: Thermodynamic Properties of Selenium Tetrafluoride (SeF<sub>4</sub>)

| Property                                            | Value             | Units    | Notes                               |
|-----------------------------------------------------|-------------------|----------|-------------------------------------|
| Enthalpy of Vaporization ( $\Delta_{\text{vap}}H$ ) | 46.4              | kJ/mol   | At 312 K[9]                         |
|                                                     | ~35               | kJ/mol   | [8]                                 |
| Heat of Fusion ( $\Delta_{\text{fus}}H$ )           | 8.2               | kJ/mol   | [8]                                 |
| Melting Point                                       | -13.2 °C / 8.2 °F |          | [8]                                 |
| Boiling Point                                       | 101 °C / 214 °F   |          | [8][10]                             |
| Vapor Pressure                                      | 40 mmHg           |          | At 25 °C[8]                         |
| Se-F Bond Dissociation Energy                       | 93                | kcal/mol | Adiabatic and diabatic values[6][7] |

| Electron Affinity | 1.56 | eV |[6][7] |

## Other Selenium Fluorides (Se<sub>2</sub>F<sub>2</sub> and SeF<sub>2</sub>)

Data for lower-valent selenium fluorides are less common due to their lower stability.

**Diselenium difluoride** (Se<sub>2</sub>F<sub>2</sub>) and **selenium difluoride** (SeF<sub>2</sub>) are primarily studied in the gas phase.[11][12]

Table 3: Thermodynamic and Physical Properties of Se<sub>2</sub>F<sub>2</sub> and SeF<sub>2</sub>

| Compound                       | Property                                              | Value                      | Units  | Notes                                              |
|--------------------------------|-------------------------------------------------------|----------------------------|--------|----------------------------------------------------|
| Se <sub>2</sub> F <sub>2</sub> | Standard Enthalpy of Formation ( $\Delta_f H^\circ$ ) | Data not readily available | kJ/mol | Mentioned in thermodynamic compilations[1][13]     |
| SeF <sub>2</sub>               | Ionization Energy                                     | 10.20                      | eV     | Vertical value from Photoelectron Spectroscopy[12] |

| | Oxidation State of Se | 2 | |[14][15] |

## Experimental Protocols for Thermodynamic Measurements

The accurate determination of the thermodynamic properties of highly reactive compounds like selenium fluorides requires specialized experimental techniques.

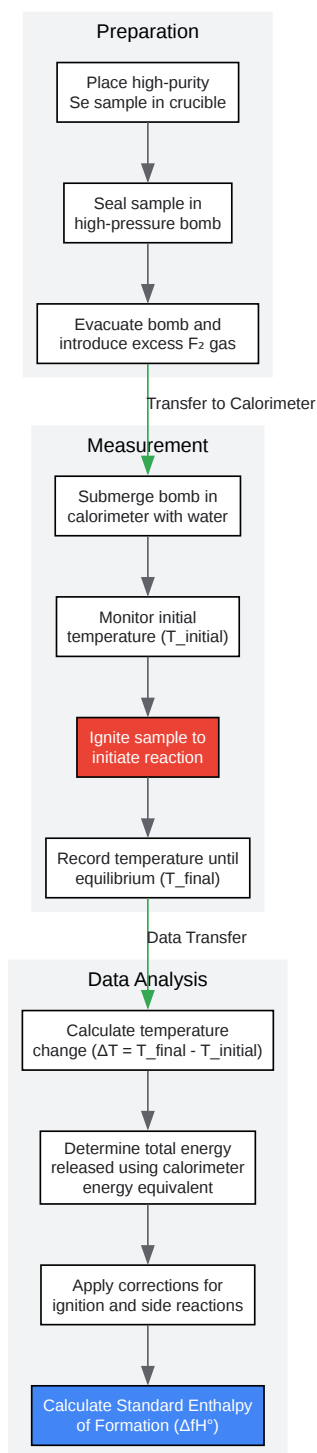
### Fluorine Bomb Calorimetry

This is the primary method for determining the standard enthalpy of formation ( $\Delta_f H^\circ$ ) of fluorides. The energy of formation of SeF<sub>6</sub> was measured by the direct combination of the elements in a bomb calorimeter.[2][3]

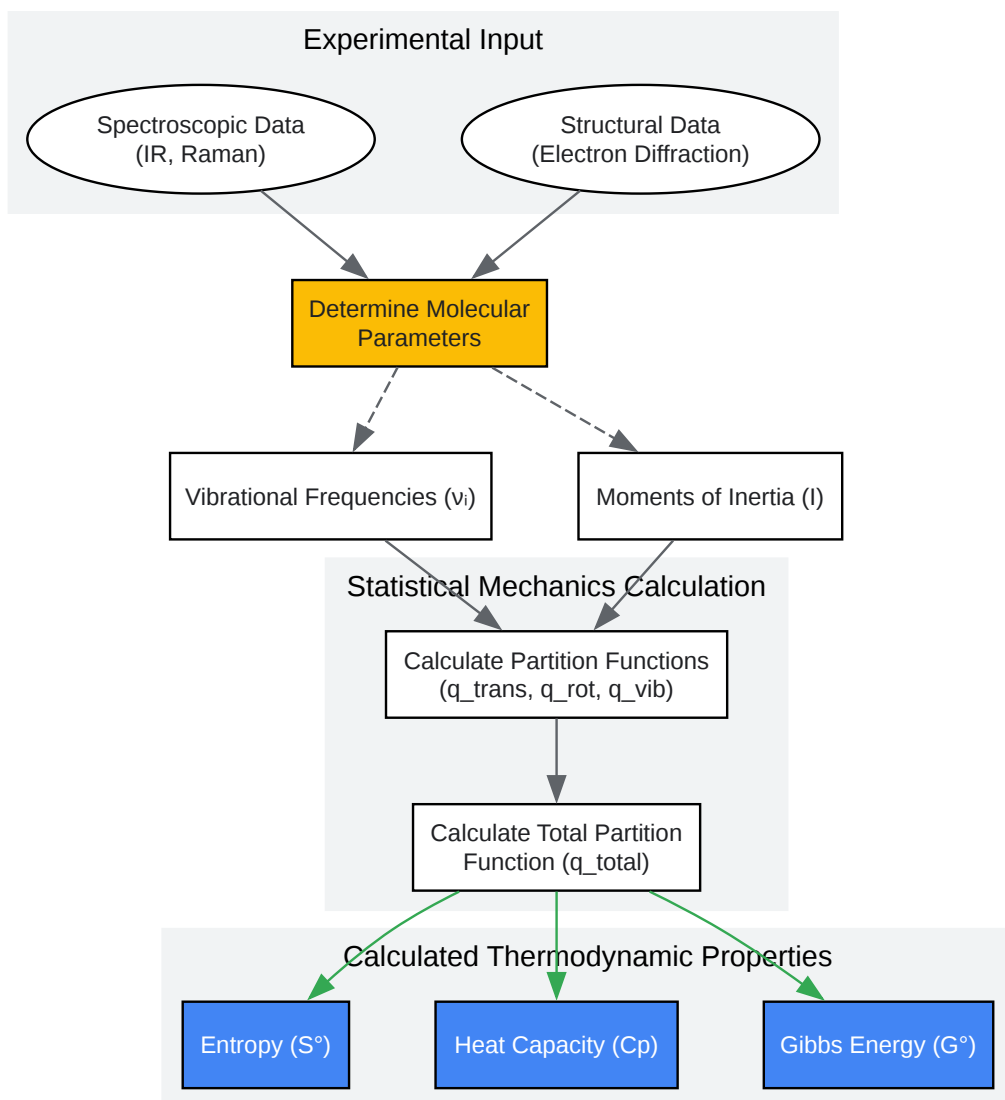
Methodology:

- **Sample Preparation:** A high-purity sample of crystalline selenium is placed in a crucible (often made of a resistant material like nickel or monel) inside a specialized high-pressure reaction vessel, known as a "bomb."
- **Assembly:** The bomb is assembled, sealed, and evacuated to remove atmospheric gases.
- **Fluorine Introduction:** A known, high-pressure amount of pure fluorine gas is introduced into the bomb. The amount is in stoichiometric excess to ensure complete reaction.

- **Calorimeter Setup:** The sealed bomb is submerged in a precisely known mass of water in a well-insulated calorimeter. The temperature of the water is monitored with high-precision thermometers.
- **Ignition and Reaction:** The reaction ( $\text{Se (s)} + 3\text{F}_2 \text{ (g)} \rightarrow \text{SeF}_6 \text{ (g)}$ ) is initiated by passing an electrical current through a fuse wire in contact with the selenium.
- **Temperature Measurement:** The temperature of the calorimeter system is recorded before, during, and after the reaction until thermal equilibrium is reached. The temperature rise is directly proportional to the heat released by the reaction.
- **Energy Calculation:** The energy of the reaction is calculated from the observed temperature change and the previously determined energy equivalent of the calorimeter system. Corrections are applied for the ignition energy and any side reactions.
- **Standard State Correction:** The measured energy is corrected to standard state conditions (298.15 K and 1 bar) to determine the standard enthalpy of formation,  $\Delta_f H^\circ$ .

Workflow for Fluorine Bomb Calorimetry of  $\text{SeF}_6$ 

## Logical Flow for Calculating Thermodynamic Properties from Spectroscopy

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